

ARP 100 biological activity loss

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Compound Focus: Arp-100

CAS No.: 704888-90-4

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ARP 100 Technical Support Guide

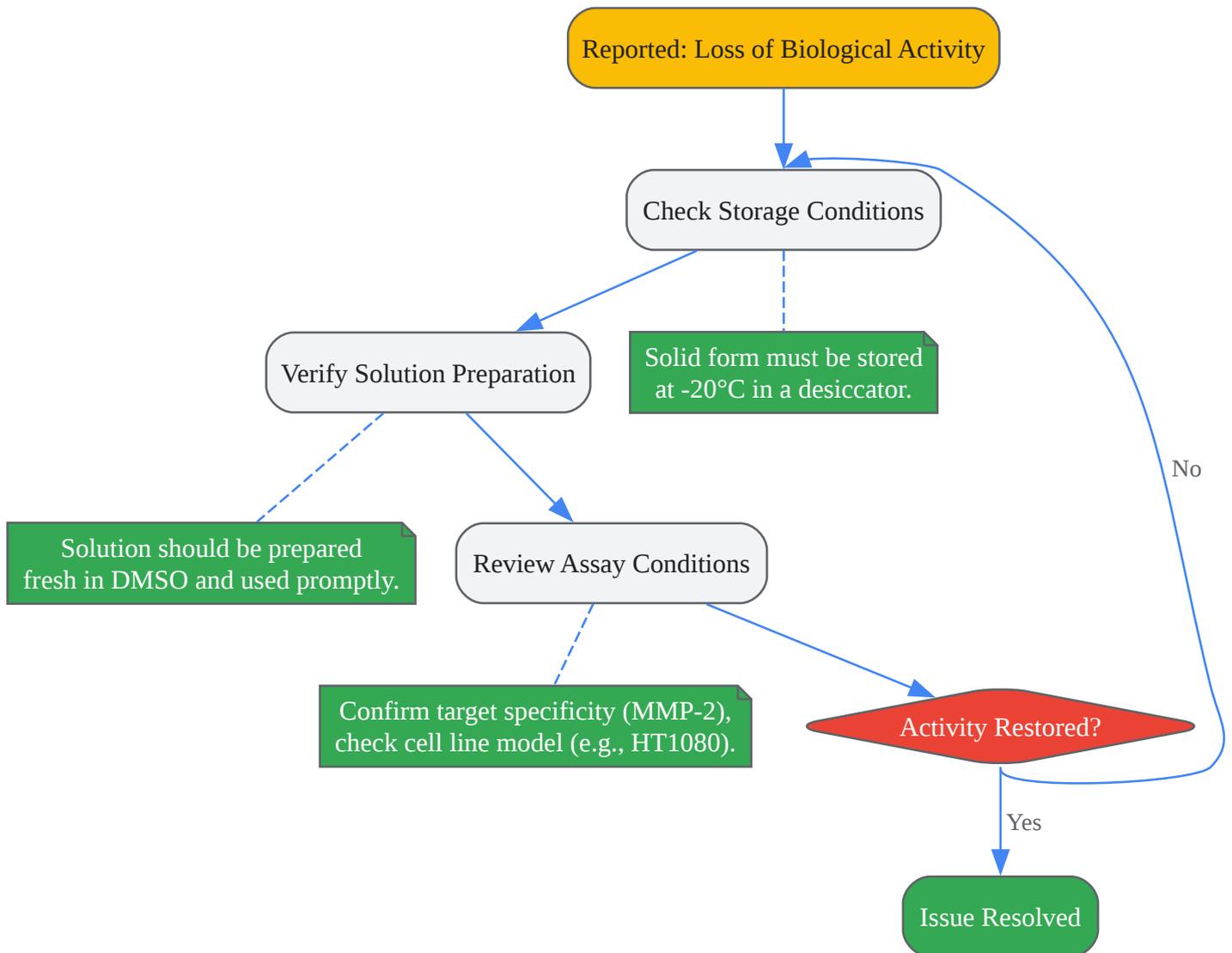
1. What is the known biological activity and molecular profile of ARP 100? ARP 100 is a potent and selective inhibitor of Matrix Metalloproteinase-2 (MMP-2). The quantitative data on its activity and selectivity is summarized in the table below.

Table 1: Inhibitory Profile of ARP 100 (IC₅₀ Values) [1] [2]

Target	IC ₅₀ Value	Selectivity (vs. MMP-2)
MMP-2	12 nM	---
MMP-9	200 nM	~17 times less selective
MMP-3	4.5 μM	~375 times less selective
MMP-1	>50 μM	>4166 times less selective
MMP-7	>50 μM	>4166 times less selective

- Description:** ARP 100 is a small molecule compound that interacts with the S1' pocket of MMP-2.
- Documented Bioactivity:** In an *in vitro* invasion assay using HT1080 fibrosarcoma cells (which overexpress MMP-2 and MMP-9), ARP 100 at a concentration of 50 nM showed a significant reduction in the total number of invasive elongations, demonstrating its anti-invasive properties [1].

2. What are the common causes of biological activity loss and how can I troubleshoot them? Loss of activity typically stems from improper handling, storage, or solution preparation. The troubleshooting flowchart below outlines common issues and solutions.



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3. What is the recommended protocol for preparing and storing ARP 100 stock solutions? Adherence to this protocol is critical for maintaining compound integrity [1] [2].

Table 2: ARP 100 Solution Preparation Guide [1] [2]

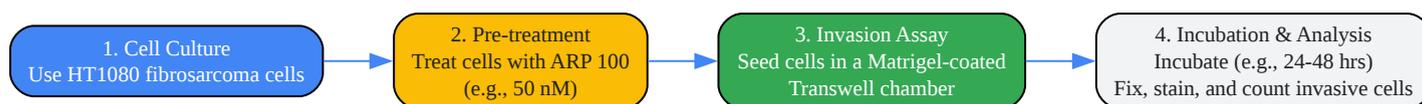
Parameter	Specification
Storage of Solid	Desiccate at -20°C
Solvent	Anhydrous DMSO
Suggested Stock Concentration	100 mM
Solubilization	Warm tube at 37°C and shake in an ultrasonic bath.
Storage of Solution	Aliquot and store below -20°C .
Stability in Solution	Prepare and use on the same day for best results. If necessary, frozen stock solutions can be stored for several months in sealed vials.

Key Steps:

- **Equilibration:** Before opening the vial, allow it to reach room temperature for at least an hour to prevent condensation and moisture absorption [1].
- **Inspection:** Gently shake the vial to ensure the powder is at the bottom [1].
- **Preparation:** Calculate the required amount and dissolve the powder in DMSO to the desired stock concentration (e.g., 100 mM). Use gentle warming (37°C) and sonication to aid dissolution if needed [1].
- **Aliquoting:** Immediately after preparation, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
- **Thawing:** When ready for use, thaw an aliquot at room temperature. Do not re-freeze unused solution.

4. How do I design an experiment to verify the anti-invasive activity of ARP 100? You can validate ARP 100's performance using a well-established *in vitro* model of invasion.

Validated Experimental Workflow [1]:



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Key Experimental Parameters:

- **Cell Line:** HT1080 human fibrosarcoma cells are a standard model as they endogenously overexpress MMP-2 and MMP-9 [1].
- **Treatment Concentration:** A concentration of **50 nM** has been shown to be effective in significantly reducing invasion [1].
- **Assay System:** The experiment is performed using a Matrigel-coated Transwell or Boyden chamber to mimic the extracellular matrix barrier [1].
- **Readout:** The anti-invasive effect is quantified by counting the number of cells that successfully invade through the Matrigel layer over a set period.

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References

1. | CAS:704888-90-4 | Selective... | Manufacturer BioCrick ARP 100 [biocrick.com]
2. - ARP | CAS#:704888-90-4 | Chemsrvc 100 [chemsrc.com]

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